

Technical Support Center: BTT-266 In Vivo Delivery

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Compound of Interest		
Compound Name:	BTT-266	
Cat. No.:	B1192356	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **BTT-266** in animal models. The information is tailored to address common challenges encountered during experimental procedures.

Frequently Asked Questions (FAQs)

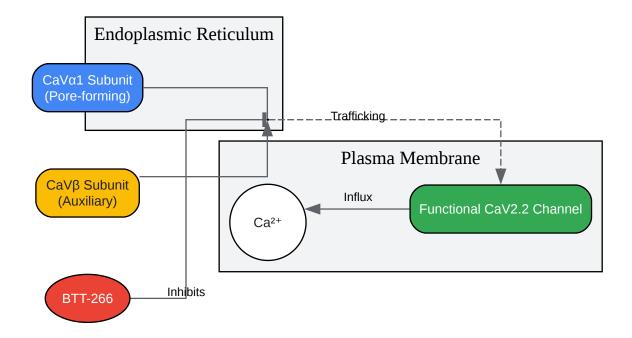
Q1: What is BTT-266 and what is its mechanism of action?

BTT-266 is a novel small-molecule antagonist that targets the protein-protein interaction between the $\alpha 1$ (CaV $\alpha 1$) and β (CaV β) subunits of voltage-gated calcium channels. Specifically, it disrupts the proper trafficking of neuronal CaV2.2 channels to the plasma membrane.[1] By inhibiting this interaction, **BTT-266** effectively reduces the number of functional CaV2.2 channels on the cell surface, leading to a decrease in calcium influx and subsequent neuronal signaling. This mechanism has shown potential in preclinical models of neuropathic pain.[1]

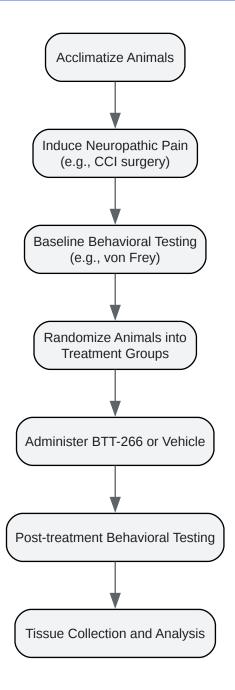
Q2: What is the primary signaling pathway affected by **BTT-266**?

BTT-266 acts intracellularly to disrupt the formation and trafficking of the CaV2.2 channel complex. The interaction between the CaV α 1 and CaV β subunits is essential for the proper folding, stabilization, and transport of the channel from the endoplasmic reticulum to the cell membrane. **BTT-266** prevents this crucial association, leading to a reduction in the density of CaV2.2 channels at the presynaptic terminals of neurons.









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References



- 1. Small-molecule CaVα1·CaVβ antagonist suppresses neuronal voltage-gated calcium-channel trafficking PubMed [pubmed.ncbi.nlm.nih.gov]
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